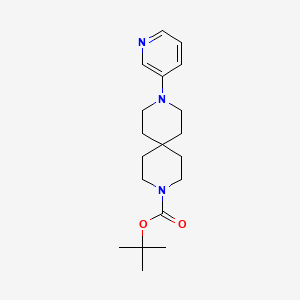

tert-Butyl 9-(pyridin-3-yl)-3,9-diazaspiro[5.5]undecane-3-carboxylate

• Molecular Formula: C19H29N3O2
• Molecular Weight: 331.5 g/mol
• IUPAC Name: tert-butyl 9-pyridin-3-yl-3,9-diazaspiro[5.5]undecane-3-carboxylate
• InChI: InChI=1S/C19H29N3O2/c1-18(2,3)24-17(23)22-13-8-19(9-14-22)6-11-21(12-7-19)16-5-4-10-20-15-16/h4-5,10,15H,6-9,11-14H2,1-3H3
• InChI Key: RNOXNGXYVAXIPD-UHFFFAOYSA-N
• Canonical SMILES: CC(C)(C)OC(=O)N1CCC2(CCN(CC2)C3=CN=CC=C3)CC1

Description

Tert-Butyl 9-(pyridin-3-yl)-3,9-diazaspiro[5.5]undecane-3-carboxylate is a useful research compound. Its molecular formula is C19H29N3O2 and its molecular weight is 331.5 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

Synthesis routes and methods II

Procedure details

BINAP (147 mg, 0.23 mmol) and Pd(OAc)2 (159 mg, 0.74 mmol) was added to a mixture of 3,9-diazaspiro[5.5]undecane-3-carboxylic acid tert-butyl ester (3 g, 11.81 mmol), 3-bromopyridine HCl (2.29 g, 11.81 mmol) and sodium tert-butylate (3.4 g, 35.45 mmol) in toluene and the reaction mixture was degassed under argon for 20 minutes and heated under reflux for 4 h. After cooling to room temperature, the mixture was diluted with ethyl acetate, stirred for 15 minutes and filtered over Celite. The reaction mixture was washed with water and sat. NaCl solution, dried over sodium sulfate and concentrated under reduced pressure. The crude product was purified by column chromatography. Yield: 31%
